

Preparation of CNQX Disodium Salt Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: CNQX disodium

Cat. No.: B7803732

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Introduction

6-cyano-7-nitroquinoxaline-2,3-dione (CNQX) is a potent and competitive antagonist of AMPA (α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid) and kainate receptors.^{[1][2][3]} Its disodium salt form offers the significant advantage of increased aqueous solubility, making it a preferred choice for many experimental applications in neuroscience research.^[4] CNQX is a valuable pharmacological tool for investigating glutamatergic neurotransmission, synaptic plasticity, and excitotoxicity. It has been utilized in studies of neuroprotection in ischemic models and for inhibiting seizure-like activity in neuronal preparations. In addition to its primary action on AMPA/kainate receptors, CNQX can also act as an antagonist at the glycine modulatory site of the NMDA receptor complex, albeit with a lower potency. Furthermore, it has been observed to increase GABA-A receptor-mediated spontaneous postsynaptic currents, an effect independent of its action on ionotropic glutamate receptors.

This document provides detailed application notes and protocols for the preparation of **CNQX disodium** salt stock solutions to ensure accurate and reproducible experimental outcomes.

Quantitative Data Summary

The following tables summarize the key quantitative data for **CNQX disodium** salt.

Property	Value	Reference
Molecular Weight	276.12 g/mol (anhydrous basis)	
Purity	≥98% (HPLC)	
CAS Number	479347-85-8	

Solubility	Maximum Concentration	Reference
Water	10 mM (2.76 mg/mL)	
Water	20 mM	
Water	25 mM	
Water	>2 mg/mL (warmed)	
DMSO	>10 mg/mL	

Biological Activity (IC50 Values)	Value	Reference
AMPA Receptors	0.3 μM	
Kainate Receptors	1.5 μM	
NMDA Receptors (glycine site)	25 μM	

Experimental Protocols

Materials and Equipment

- **CNQX disodium** salt powder
- Sterile, purified water (e.g., Milli-Q or equivalent) or Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Pipettes and sterile filter tips
- -20°C or -80°C freezer for storage

Protocol for Preparing a 10 mM Aqueous Stock Solution

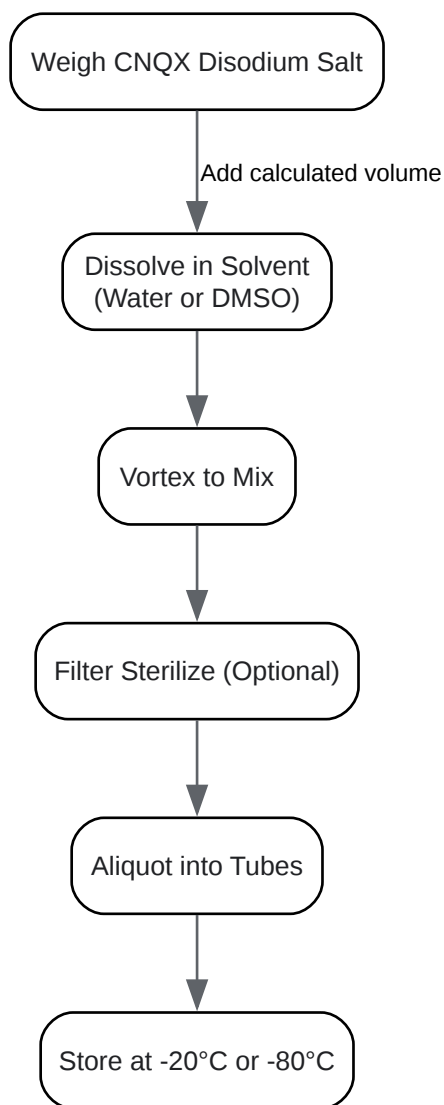
This protocol describes the preparation of a 10 mM stock solution of **CNQX disodium** salt in water. This is a commonly used concentration that can be further diluted to the desired final experimental concentration.

- Determine the Required Mass: Calculate the mass of **CNQX disodium** salt needed to prepare the desired volume of a 10 mM stock solution. The molecular weight of **CNQX disodium** salt is 276.12 g/mol .
 - For 1 mL of a 10 mM solution, you will need:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 276.12 \text{ g/mol} = 0.0027612 \text{ g} = 2.76 \text{ mg}$
- Weigh the Compound: Carefully weigh out the calculated mass of **CNQX disodium** salt powder using a calibrated analytical balance. To minimize waste and ensure accuracy, it is advisable to weigh a slightly larger amount (e.g., 5 mg or 10 mg) and adjust the solvent volume accordingly.
- Dissolution:
 - Transfer the weighed **CNQX disodium** salt into a sterile microcentrifuge tube or vial.
 - Add the appropriate volume of sterile, purified water. For 2.76 mg, add 1 mL of water.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming may be required to facilitate dissolution.
- Sterilization (Optional): For sterile applications, the stock solution can be filter-sterilized using a 0.22 µm syringe filter.
- Aliquoting and Storage:

- It is recommended to prepare and use solutions on the same day if possible.
- For longer-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.
- Before use, equilibrate the solution to room temperature and ensure that no precipitate has formed.

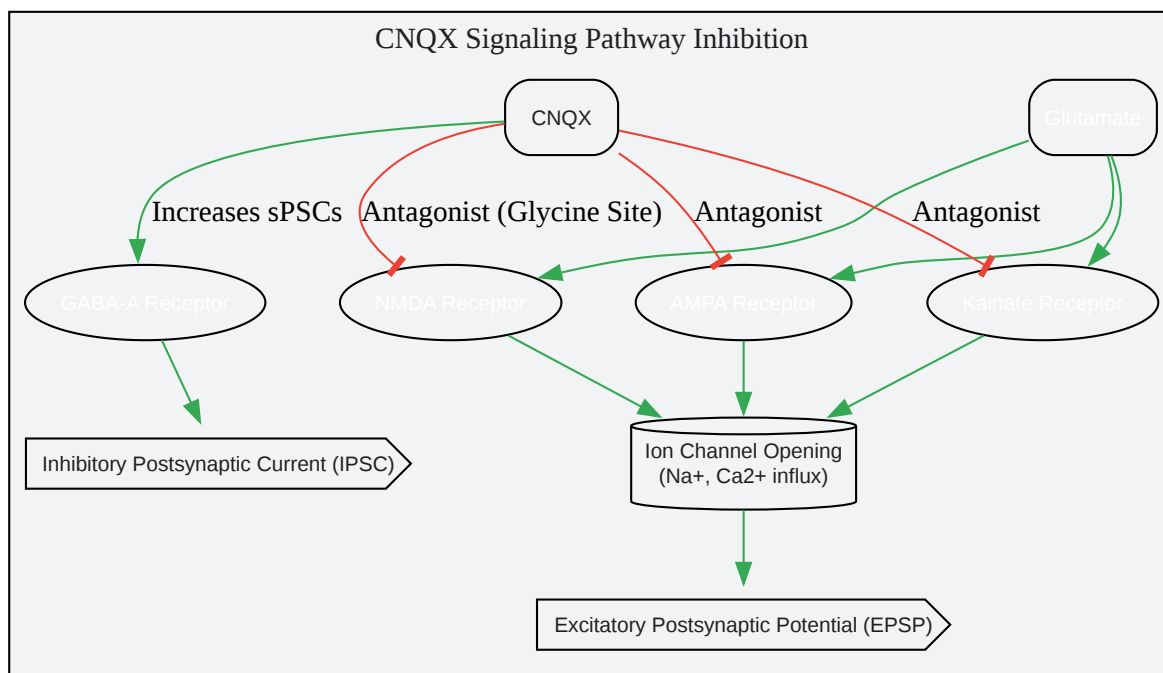
Diagrams

Experimental Workflow: CNQX Stock Solution Preparation



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Caption: Workflow for preparing **CNQX disodium** salt stock solution.



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Caption: CNQX mechanism of action on glutamate and GABA receptors.

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